

1-(3-Bromo-4-methoxyphenyl)ethanone CAS number and synonyms.

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Compound of Interest

Compound Name: 1-(3-Bromo-4-methoxyphenyl)ethanone

Cat. No.: B1268460

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A Technical Guide to 1-(3-Bromo-4-methoxyphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

December 26, 2025

Abstract

1-(3-Bromo-4-methoxyphenyl)ethanone, a halogenated aromatic ketone, serves as a crucial building block in organic synthesis and medicinal chemistry. Its substituted acetophenone structure makes it a versatile precursor for the development of novel therapeutic agents and other complex organic molecules. This technical guide provides an in-depth overview of its chemical identity, synthesis, potential applications, and analytical methodologies. The information is intended to support researchers and professionals in leveraging this compound for advanced scientific discovery and drug development.

Chemical Identity and Properties

1-(3-Bromo-4-methoxyphenyl)ethanone is identified by the CAS Number 35310-75-9.^{[1][2][3][4][5][6]} It is a solid at room temperature and possesses a unique combination of functional groups—a ketone, a methoxy group, and a bromine atom—that dictate its reactivity and utility in chemical synthesis.

Nomenclature and Identifiers

The compound is known by several synonyms, reflecting its structure and common naming conventions in organic chemistry.

Identifier Type	Value
CAS Number	35310-75-9[1][2][3][4][5]
IUPAC Name	1-(3-bromo-4-methoxyphenyl)ethanone[5]
Synonyms	3'-Bromo-4'-methoxyacetophenone[1][2], 1-(3-bromo-4-methoxyphenyl)ethan-1-one[2][6], 3-bromo-4-methoxyacetophenone[2], 1-acetyl-3-bromo-4-methoxybenzene[2]
Molecular Formula	C ₉ H ₉ BrO ₂ [2][3][5]
InChI Key	JYPGOBDETCKKKV-UHFFFAOYSA-N[2][5]
MDL Number	MFCD01812494[1][6]

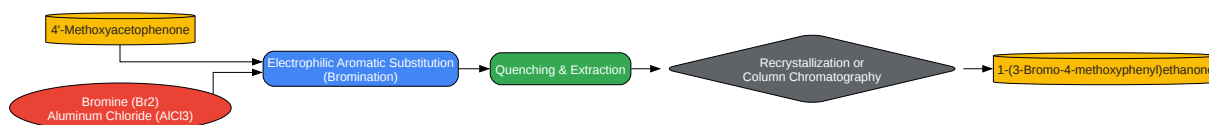
Physicochemical Properties

The physical and chemical properties of **1-(3-Bromo-4-methoxyphenyl)ethanone** are summarized below. These characteristics are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Weight	229.07 g/mol	[1][5]
Appearance	Solid	[2]
Melting Point	84-86 °C	[1]
Purity	Typically ≥97%	[2]

Synthesis and Purification

The synthesis of **1-(3-Bromo-4-methoxyphenyl)ethanone** typically involves the electrophilic bromination of 4'-methoxyacetophenone. The methoxy group is an ortho-, para-directing activator, while the acetyl group is a meta-directing deactivator. The bromination occurs at the position ortho to the activating methoxy group.



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General synthesis workflow for 1-(3-Bromo-4-methoxyphenyl)ethanone.

Experimental Protocol: Bromination of 4'-Methoxyacetophenone

This protocol is adapted from a general procedure for the bromination of acetophenones.^[7]

- **Apparatus Setup:** Assemble a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a condenser protected by a drying tube.
- **Catalyst Addition:** Charge the flask with powdered anhydrous aluminum chloride (AlCl_3) (1.6-1.7 equivalents).
- **Substrate Addition:** While stirring, slowly add 4'-methoxyacetophenone (1.0 equivalent) from the dropping funnel. The reaction is exothermic and the mixture will become a viscous mass before turning into a stirrable molten complex.
- **Bromination:** Add bromine (Br_2) (1.2 equivalents) dropwise to the well-stirred mixture. Maintain the temperature to control the reaction rate.
- **Reaction Completion:** After the addition of bromine is complete, heat the mixture (e.g., on a steam bath at 80-85°C) for approximately one hour or until the reaction solidifies.

- **Decomposition:** Carefully add the reaction complex in portions to a mixture of crushed ice and concentrated hydrochloric acid.
- **Extraction:** Extract the product from the aqueous mixture using a suitable organic solvent (e.g., ether) in multiple portions.
- **Washing:** Combine the organic extracts and wash sequentially with water and a 5% aqueous sodium bicarbonate solution to remove any remaining acid.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography to yield pure **1-(3-Bromo-4-methoxyphenyl)ethanone**.

Applications in Research and Drug Development

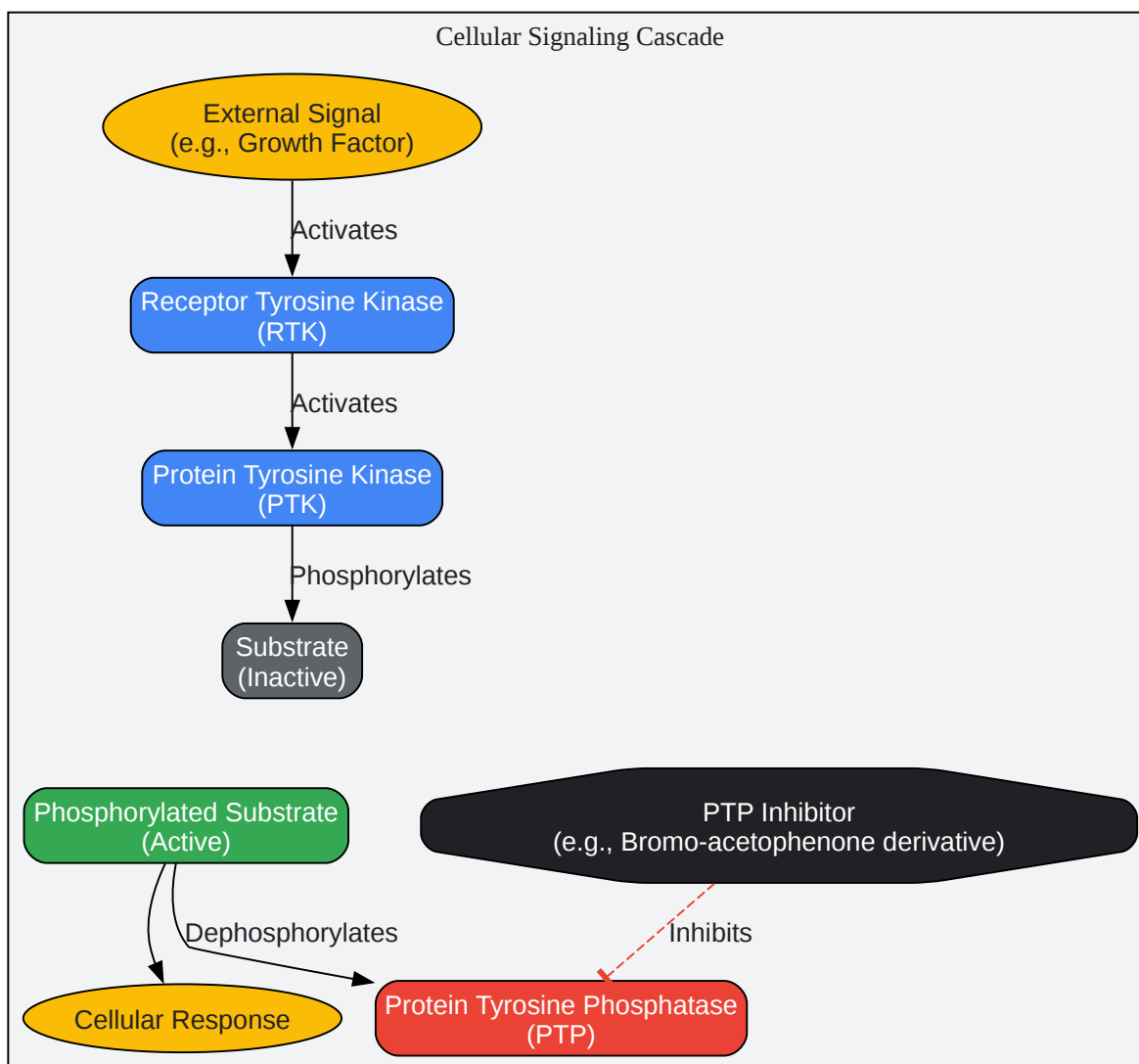
Substituted acetophenones, including bromo-methoxy derivatives, are valuable intermediates in the synthesis of pharmacologically active molecules.^[8] While specific applications for the 3-bromo isomer are an active area of research, its structural motifs are found in compounds with diverse biological activities. The related isomer, 2-Bromo-4'-methoxyacetophenone, is known to be an inhibitor of protein tyrosine phosphatases (PTPs), such as SHP-1 and PTP1B.^{[9][10]}

Potential applications include:

- **Scaffold for Drug Discovery:** It serves as a key intermediate for synthesizing more complex molecules, including potential anti-inflammatory agents, anticancer compounds, and central nervous system stimulants.^[8]
- **Synthesis of Heterocycles:** The ketone functionality allows for the construction of various heterocyclic ring systems, which are prevalent in many pharmaceuticals.
- **Material Science:** Bromo-acetophenone derivatives can be used in the development of novel polymers and functional materials with enhanced properties.^[8]

Potential Role in Biological Pathways

Based on the activity of its isomer, 2-Bromo-4'-methoxyacetophenone, it is plausible that **1-(3-Bromo-4-methoxyphenyl)ethanone** or its derivatives could exhibit inhibitory activity against protein tyrosine phosphatases (PTPs). PTPs are critical enzymes that, along with protein tyrosine kinases (PTKs), regulate the phosphorylation state of proteins, thereby controlling numerous cellular signaling pathways. Dysregulation of these pathways is implicated in diseases such as diabetes, cancer, and autoimmune disorders.^[10] An inhibitor would block the dephosphorylation step, prolonging the phosphorylated (often active) state of the substrate protein.

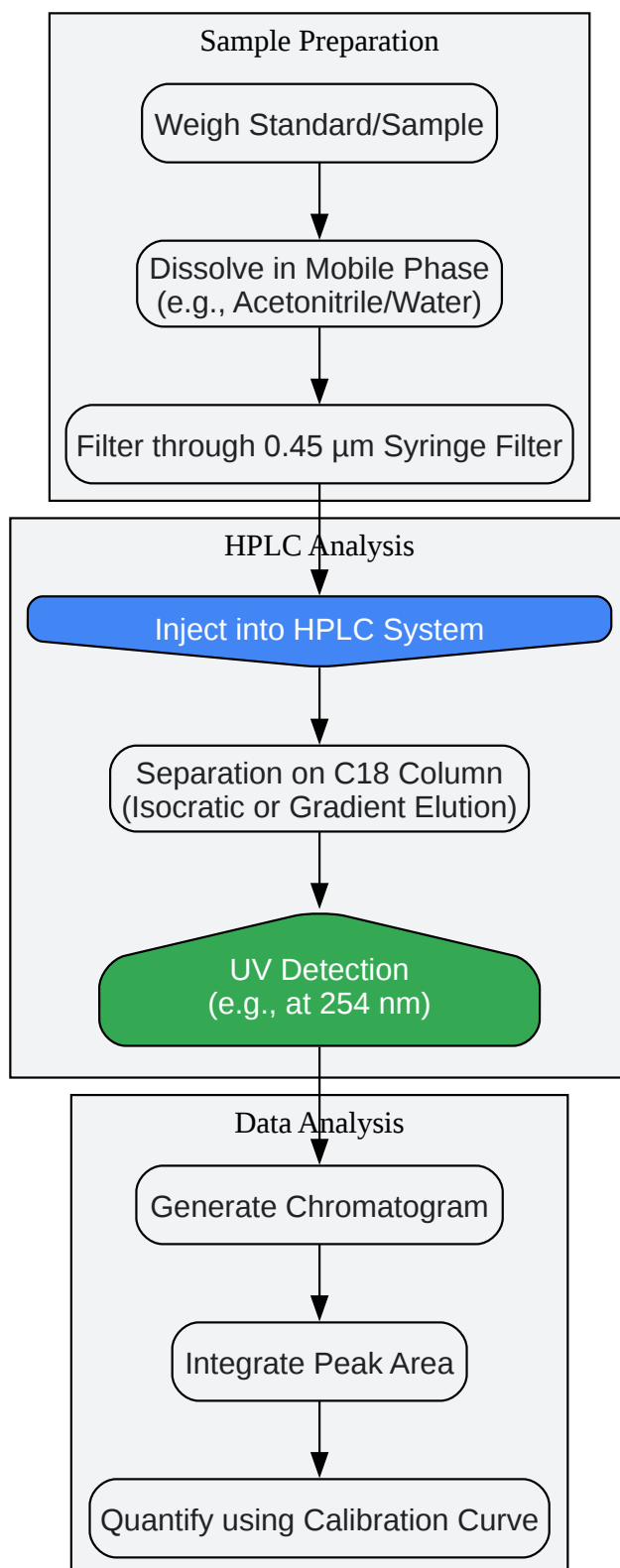


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Hypothetical inhibition of a PTP-mediated signaling pathway.

Analytical Methods

Accurate quantification and purity assessment of **1-(3-Bromo-4-methoxyphenyl)ethanone** are critical for its use in synthesis and biological assays. High-Performance Liquid Chromatography (HPLC) is a standard method for this purpose.



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